

A Note on Nomenclature and the Core Compound

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,4-dimethylisoxazol-5(4H)-one

CAS No.: 15731-93-8

Cat. No.: B169427

[Get Quote](#)

While the query specified "**3,4-dimethylisoxazol-5(4H)-one**," a thorough review of chemical literature and databases indicates that the most extensively researched, commercially available, and functionally significant compound within this structural class is 5-Amino-3,4-dimethylisoxazole. Its CAS (Chemical Abstracts Service) number is 19947-75-2. This guide will focus on this core molecule, as it serves as the primary building block for the applications relevant to researchers, scientists, and drug development professionals. We will address its synthesis, properties, and pivotal role as a precursor, which aligns with the likely intent of the original topic inquiry.

5-Amino-3,4-dimethylisoxazole is a highly valued chemical scaffold in medicinal chemistry and advanced organic synthesis.^[1] Its isoxazole core, adorned with strategically placed methyl and amino groups, provides a versatile platform for constructing diverse and complex molecular architectures with significant biological potential.^[1]

Caption: Chemical structure of 5-Amino-3,4-dimethylisoxazole.

Physicochemical and Safety Profile

Understanding the fundamental properties of a chemical scaffold is critical for its effective use in synthesis and development. The data below has been consolidated from various chemical suppliers and databases.

Key Properties

Property	Value	Source(s)
CAS Number	19947-75-2	[2] [3] [4] [5]
Molecular Formula	C ₅ H ₈ N ₂ O	[2] [3] [5]
Molecular Weight	112.13 g/mol	[2] [4] [6]
Appearance	White to off-white or light yellow crystalline solid/powder	[3] [6] [7]
Melting Point	118-125 °C	[5] [7] [8]
Boiling Point	~246.0 °C (Predicted)	[7] [8]
Solubility	Soluble in DMSO and Methanol	[7] [8] [9]
IUPAC Name	3,4-dimethyl-1,2-oxazol-5-amine	[4]

Safety and Handling

As a Senior Application Scientist, I cannot overstate the importance of rigorous safety protocols. 5-Amino-3,4-dimethylisoxazole is an irritant and requires careful handling in a controlled laboratory environment.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[\[4\]](#)
- Precautionary Measures:
 - P261 & P271: Avoid breathing dust and use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves, eye protection, and face protection.

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Storage: Store in a cool (<15°C), dry, and well-ventilated place, preferably under an inert atmosphere as the compound can be air-sensitive.[3]

Synthesis Protocol: A Validated Approach

The synthesis of 5-Amino-3,4-dimethylisoxazole is a well-established procedure. The following protocol is based on the reaction of 2-methyl-3-oxobutanenitrile with hydroxylamine hydrochloride, a classic method for forming the isoxazole ring system.[7]

Experimental Rationale

The choice of 2-methyl-3-oxobutanenitrile as the starting material is strategic; it contains the necessary carbon backbone and functional groups (ketone and nitrile) to react with hydroxylamine. Hydroxylamine acts as a dinucleophile, with the nitrogen attacking the ketone and the oxygen eventually forming the heterocyclic ring. The sodium hydroxide serves as a base to deprotonate the hydroxylamine hydrochloride and facilitate the cyclization and subsequent tautomerization/rearrangement to the final amine product. Refluxing provides the necessary activation energy to drive the reaction to completion.

Step-by-Step Methodology

- Reagent Preparation: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-methyl-3-oxobutanenitrile (9.7 g, 0.1 mol), hydroxylamine hydrochloride (7.0 g, 0.1 mol), and 20 mL of water.[7]
- Base Addition: While stirring the mixture, slowly add a solution of sodium hydroxide (4.0 g in 10 mL of water) dropwise. Maintain the reaction temperature at approximately 40 °C during the addition.[7]
- Reaction Reflux: After the complete addition of the NaOH solution, heat the mixture to reflux and maintain this temperature for 3 hours.[7]

- **Work-up and Isolation:** Cool the reaction mixture to room temperature. The mixture will separate into phases. Separate the organic layer.[7]
- **Crystallization and Purification:** Allow the collected organic layer to stand overnight. The product will crystallize out of the solution. Collect the white crystalline solid by filtration. This process yields 5-Amino-3,4-dimethylisoxazole.[7]

Caption: Workflow for the synthesis of 5-Amino-3,4-dimethylisoxazole.

Core Applications in Drug Discovery and Development

The true value of 5-Amino-3,4-dimethylisoxazole lies in its utility as a versatile intermediate. Its structure is a key component in numerous biologically active compounds.

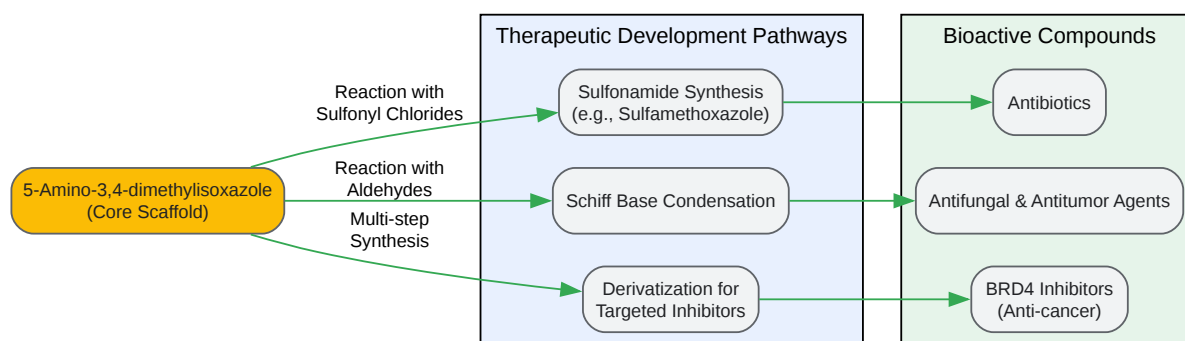
Precursor for Sulfonamide Antibiotics

This compound is a critical starting material in the synthesis of sulfamethoxazole, a widely used sulfonamide antibiotic.[6] The primary amino group of the isoxazole provides a reactive handle for condensation with a sulfonyl chloride, forming the crucial sulfonamide linkage responsible for the drug's antibacterial activity.

Scaffold for Novel Therapeutic Agents

The isoxazole heterocycle is a privileged structure in medicinal chemistry. The broader class of isoxazole derivatives has been extensively investigated for its therapeutic potential.[1]

- **Anticancer Activity:** Novel compounds containing the isoxazole core have demonstrated significant cytotoxic effects against human liver and breast cancer cell lines. The mechanisms often involve inducing apoptosis, oxidative stress, and cell cycle arrest.[1] More specifically, derivatives have been designed as potent inhibitors of BRD4, a key target in oncology, showing promise in treating breast cancer.[10]
- **Schiff Base Formation:** The amino group readily undergoes condensation with aldehydes to form Schiff bases ($-C=N-$).[11] These derivatives are an important class of compounds in pharmaceutical research, with studies demonstrating their potential as antibacterial, antifungal, and antitumor agents.[11]



[Click to download full resolution via product page](#)

Caption: Role of 5-Amino-3,4-dimethylisoxazole as a precursor.

This guide provides a foundational understanding of 5-Amino-3,4-dimethylisoxazole, a key player in the synthesis of pharmaceuticals and novel chemical entities. Its robust synthesis, versatile reactivity, and the proven biological activity of its derivatives ensure its continued importance in the fields of chemical and medical research.

References

- **3,4-Dimethylisoxazol-5(4H)-one** | Research Chemical. Benchchem.
- 19947-75-2, 5-Amino-3,4-dimethylisoxazole Formula. ECHEMI.
- SAFETY D
- Design, synthesis, and evaluation of 4-(3-(3,5-dimethylisoxazol-4-yl)benzyl)phthalazin-1(2H)-one derivatives: potent BRD4 inhibitors with anti-breast cancer activity. PMC - NIH.
- 5-Amino-3,4-dimethylisoxazole | CAS 19947-75-2. Santa Cruz Biotechnology.
- Safety D
- 3,4-Dimethylisoxazol-5-amine | 19947-75-2. ChemicalBook.
- CAS No : 19947-75-2| Chemical Name : 5-Amino-3,4-dimethylisoxazole.
- 3,4-Dimethylisoxazol-5-amine CAS#: 19947-75-2. ChemicalBook.
- 5-Amino-3,4-dimethylisoxazole | C₅H₈N₂O | CID 88317. PubChem.
- 3,4-Dimethylisoxazol-5-amine CAS#: 19947-75-2.
- One-pot and Three-Component Synthesis of isoxazol-5(4H)-one Derivatives in the presence of Citric Acid. Oriental Journal of Chemistry.
- 5-Amino-3,4-dimethylisoxazole | 19947-75-2. Tokyo Chemical Industry (India) Pvt. Ltd..

- CAS 19947-75-2: 5-Amino-3,4-dimethylisoxazole. CymitQuimica.
- ORGANOCATALYZED THREE-COMPONENT SYNTHESIS OF ISOXAZOL-5(4H). HETEROCYCLES.
- 1-[[[(3,4-Dimethylisoxazol-5-yl)imino]methyl]-2-naphthol. MDPI.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3,4-Dimethylisoxazol-5(4H)-one | Research Chemical [benchchem.com]
- 2. scbt.com [scbt.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 5-Amino-3,4-dimethylisoxazole | C₅H₈N₂O | CID 88317 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemwhat.com [chemwhat.com]
- 6. echemi.com [echemi.com]
- 7. 3,4-Dimethylisoxazol-5-amine | 19947-75-2 [chemicalbook.com]
- 8. 3,4-Dimethylisoxazol-5-amine CAS#: 19947-75-2 [m.chemicalbook.com]
- 9. CAS 19947-75-2: 5-Amino-3,4-dimethylisoxazole | CymitQuimica [cymitquimica.com]
- 10. Design, synthesis, and evaluation of 4-(3-(3,5-dimethylisoxazol-4-yl)benzyl)phthalazin-1(2H)-one derivatives: potent BRD4 inhibitors with anti-breast cancer activity - PMC [pmc.ncbi.nlm.nih.gov]
- 11. 1-[[[(3,4-Dimethylisoxazol-5-yl)imino]methyl]-2-naphthol | MDPI [mdpi.com]
- To cite this document: BenchChem. [A Note on Nomenclature and the Core Compound]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b169427/docs#a-note-on-nomenclature-and-the-core-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)